Introduction: Bridging Solubility and Functionality in Organic Electronics

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Compound of Interest		
Compound Name:	*9,10-Bis[(triisopropylsilyl)ethynyl]anthracene*	
CAS No.:	*862667-06-9*	
Cat. No.:	*B1512862*	*Get Quote*

9,10-Bis[(triisopropylsilyl)ethynyl]anthracene, commonly abbreviated as TIPS-anthracene, is a functionalized aromatic hydrocarbon that has garnered significant attention in the fields of materials science, organic electronics, and photochemistry. Its unique molecular architecture, consisting of a planar, π-conjugated anthracene core flanked by two sterically demanding triisopropylsilyl (TIPS) groups via ethynyl linkers, imparts a compelling combination of properties. The rigid anthracene unit provides the foundational electronic and photophysical characteristics inherent to polycyclic aromatic hydrocarbons, while the bulky TIPS substituents enhance solubility in common organic solvents and modulate intermolecular interactions in the solid state.[1] This strategic design has established TIPS-anthracene as a versatile building block and a subject of intense research for applications ranging from organic photocatalysts to active components in advanced semiconductor devices.[2][3] This guide provides a comprehensive technical overview of its structure, properties, synthesis, and key applications, offering field-proven insights for researchers and development professionals.

Molecular Architecture and Physicochemical Properties

The defining feature of TIPS-anthracene is the orthogonal arrangement of its components: the planar aromatic core and the three-dimensional, bulky silyl groups. This structure is central to its behavior both in solution and the solid state.

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Chemical Structure

The molecule consists of an anthracene core functionalized at the 9 and 10 positions with triisopropylsilylethynyl groups.

Caption: Chemical Structure of **9,10-Bis[(triisopropylsilyl)ethynyl]anthracene**.

Core Physicochemical Data

The combination of the aromatic core and silyl substituents yields a highly stable and soluble material. Its key properties are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_{36}H_{50}Si_2$	
Molecular Weight	538.95 g/mol	
CAS Number	862667-06-9	
Appearance	Solid	
Melting Point	211-214 °C	[1]
Thermal Stability	Stable up to ~200 °C	[1]
HOMO Energy Level	~5.6 eV (CV)	
LUMO Energy Level	~2.9 eV (CV)	
Absorption (λmax)	394 nm, 416 nm, 442 nm	
Fluorescence (λem)	~475 nm (λex at 435 nm)	

Structure-Property Rationale

- Solubility and Crystallinity: Unsubstituted anthracene is poorly soluble, which complicates device fabrication via solution processing. The large, non-polar TIPS groups disrupt efficient crystal packing (π-stacking) that typically leads to low solubility, rendering TIPS-anthracene readily soluble in solvents like toluene and THF. This attribute is critical for applications requiring thin-film deposition from solution.

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- Thermal Stability: The rigid aromatic core and the strong silicon-carbon bonds contribute to the molecule's exceptional thermal stability.[1] It can withstand temperatures up to 200 °C, which is advantageous for device operation and fabrication processes that may involve thermal annealing.[1]

- Electronic Properties: The electronic properties are dominated by the π-conjugated system of the anthracene core. The ethynyl linkers extend this conjugation, slightly red-shifting the absorption and emission spectra compared to unsubstituted anthracene.[4] The HOMO and LUMO energy levels are suitable for its use as an organic semiconductor and photocatalyst.[3]

Synthesis and Purification: A Modern Cross-Coupling Approach

The synthesis of TIPS-anthracene is reliably achieved through a well-established organometallic reaction, the Sonogashira cross-coupling. This reaction provides an efficient method for forming carbon-carbon bonds between a terminal alkyne and an aryl halide.

Synthetic Workflow: Sonogashira Coupling

The standard protocol involves the palladium and copper co-catalyzed reaction of 9,10-dibromoanthracene with (triisopropylsilyl)acetylene.

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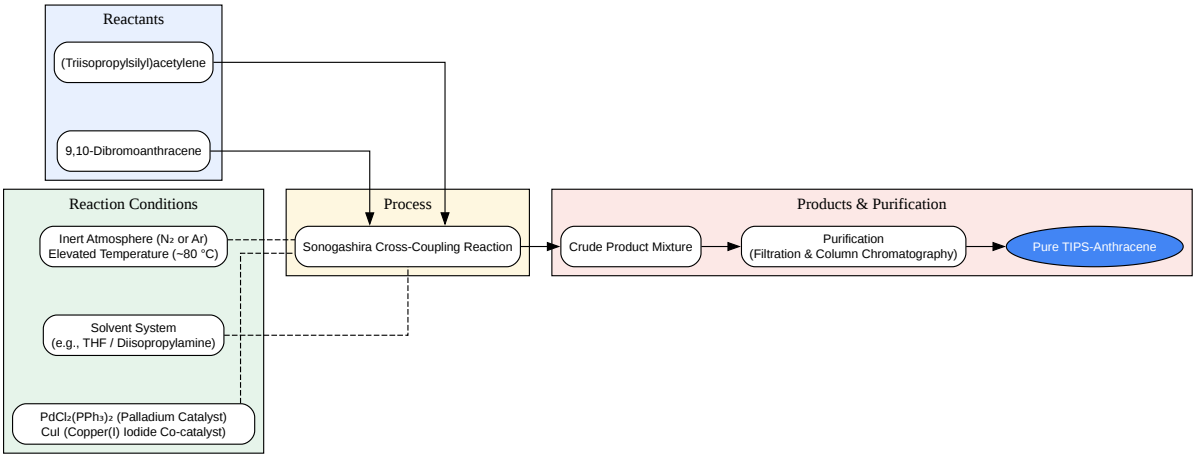

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Caption: General workflow for the synthesis of TIPS-anthracene via Sonogashira cross-coupling.

Detailed Experimental Protocol

This protocol is adapted from established literature procedures for similar compounds and serves as an illustrative example.[5]

- Inert Atmosphere Preparation: A Schlenk flask is charged with 9,10-dibromoanthracene (1.0 equiv), the palladium catalyst $PdCl_2(PPh_3)_2$ (0.05 equiv), and the co-catalyst CuI (0.1 equiv). The flask is evacuated and backfilled with an inert gas (e.g., nitrogen or argon) three times.

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Causality: The palladium catalyst is oxygen-sensitive; an inert atmosphere is crucial to prevent its degradation and ensure catalytic activity.

- Solvent and Reagent Addition: Anhydrous and degassed solvents, typically a mixture of THF and an amine base like diisopropylamine (e.g., 3:1 v/v), are added via syringe. The amine acts as both a solvent and a base to neutralize the HBr formed during the reaction. (Triisopropylsilyl)acetylene (2.1 equiv) is then added. Causality: Degassed solvents are used to remove dissolved oxygen. The excess of the alkyne drives the reaction to completion.

- Reaction Execution: The reaction mixture is heated to a specified temperature (e.g., 80 °C) and stirred for an extended period (e.g., 48 hours) until TLC or GC-MS analysis indicates the consumption of the starting material.

- Work-up and Purification:

  - Upon cooling to room temperature, the reaction mixture is filtered to remove insoluble salts.

  - The filtrate is concentrated under reduced pressure. The residue is redissolved in a solvent like dichloromethane (CH_2Cl_2).

  - The organic phase is washed sequentially with water and brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated.

  - The crude product is purified by column chromatography on silica gel using a non-polar eluent system (e.g., petroleum ether/ethyl acetate gradient). Causality: Chromatography separates the desired disubstituted product from any remaining starting material, monosubstituted byproducts, and catalyst residues.

Key Applications and Underlying Mechanisms

The unique properties of TIPS-anthracene make it a valuable component in several advanced technological areas.

Organic Photocatalysis

TIPS-anthracene has emerged as a novel and effective organic photocatalyst for initiating polymerization reactions under mild, visible-light irradiation.[2][6]

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- Mechanism of Action: It operates via a photoredox catalytic cycle. Upon absorption of light, the TIPS-anthracene molecule is promoted to an excited singlet state, which can then undergo intersystem crossing to a longer-lived triplet state. In this excited state, it is a potent enough reducing agent to donate an electron. In a typical three-component system, the excited TIPS-anthracene reduces a diaryl iodonium salt, which then fragments to generate a reactive aryl radical. This radical can then interact with a silane to produce a silyl radical, which is the species that initiates polymerization.[6][7] The original TIPS-anthracene is regenerated in its ground state, completing the catalytic cycle. The reversibility of the oxidation has been confirmed by cyclic voltammetry.[2][7]

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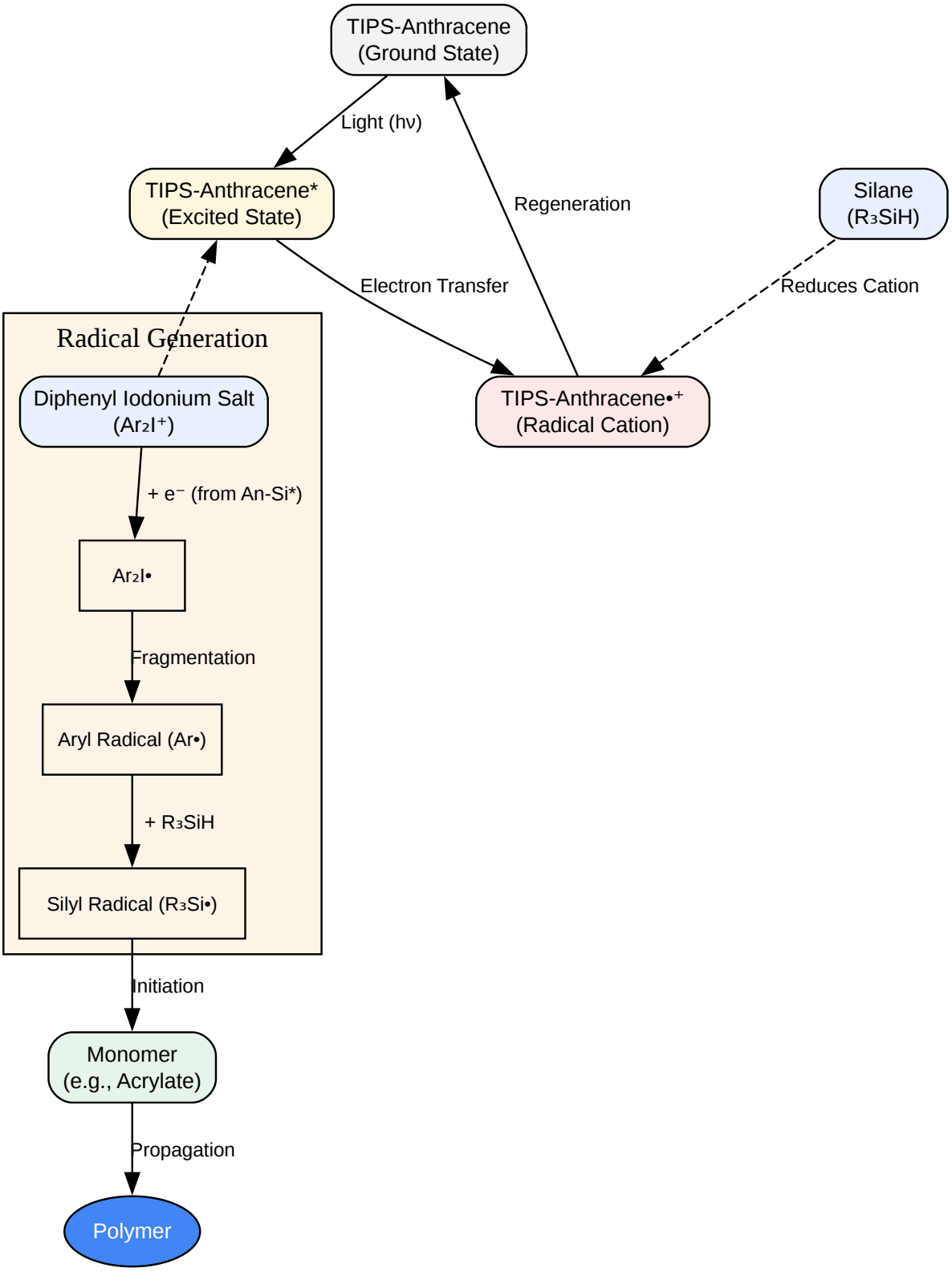

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Caption: Oxidative photoredox cycle of TIPS-anthracene for radical generation in polymerization.

- Trustworthiness and Self-Validation: This system is highly reliable because the initiation of polymerization is directly dependent on the presence of all three components (photocatalyst, iodonium salt, silane) and the input of light. The reaction ceases upon removal of the light source, offering excellent temporal control over the polymerization process.[2]

Singlet Fission Research

Singlet fission is a process where one photo-generated singlet exciton is converted into two triplet excitons.[8] This phenomenon is of great interest for photovoltaics as it has the potential to overcome the theoretical Shockley-Queisser efficiency limit for single-junction solar cells.[9]

- TIPS-Anthracene as a Model System: Acenes are classic materials for studying singlet fission. TIPS-anthracene has been investigated as a candidate, but its performance highlights a critical structure-property trade-off.[8][10] For efficient singlet fission, strong electronic coupling between adjacent molecules is required.[11]

- The Role of TIPS Groups: The bulky TIPS groups, while beneficial for solubility, enforce a larger intermolecular distance in the solid state. This weakens the π-π interactions necessary for efficient singlet fission, resulting in a relatively low singlet fission yield (estimated at 19% out of a theoretical 200%) in thin films.[8][11] Competing non-radiative decay pathways, such as excimer formation, also become more prevalent due to disordered molecular packing in some morphologies.[11] This makes TIPS-anthracene an excellent case study for understanding how steric hindrance can be used to tune intermolecular electronic coupling and control photophysical decay pathways.

Conclusion

9,10-Bis[(triisopropylsilyl)ethynyl]anthracene is more than just a solubilized anthracene derivative; it is a carefully engineered molecule that exemplifies the power of strategic functionalization. The interplay between its rigid, photoactive core and its sterically demanding peripheral groups provides a unique set of tools for researchers. Its high solubility and thermal stability make it an excellent candidate for solution-processed organic electronics, while its well-defined photophysical properties have established it as a benchmark organic photocatalyst and a key model compound for investigating fundamental processes like singlet fission. As the

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demand for high-performance, processable organic materials continues to grow, the design principles embodied by TIPS-anthracene will undoubtedly continue to inspire the next generation of molecules for drug development, materials science, and beyond.

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